

# 4-Aminooxane-4-carboxamide Hydrochloride: Technical Guide & Synthetic Workflow

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-Aminooxane-4-carboxamide  
hydrochloride

CAS No.: 1955540-70-1

Cat. No.: B2671682

[Get Quote](#)

## Executive Summary

In modern medicinal chemistry, the strategic incorporation of conformationally restricted, hydrophilic building blocks is paramount for optimizing the pharmacokinetic profiles of drug candidates. **4-Aminooxane-4-carboxamide hydrochloride** (also known as 4-aminotetrahydro-2H-pyran-4-carboxamide HCl) is a highly valued  $\alpha$ -amino amide derivative. By embedding a quaternary stereocenter within a tetrahydropyran (THP) ring, this molecule provides a rigid 3D vector for pharmacophore presentation while significantly lowering the lipophilicity (logP) compared to its cyclohexane analogs. This technical guide details the physicochemical properties, mechanistic utility, and a field-proven synthetic protocol for generating this critical intermediate.

## Physicochemical Profiling

To ensure rigorous inventory and quality control, the quantitative and structural parameters of the building block are summarized below. The data is aggregated from authoritative chemical databases including [1\[1\]](#) and [2\[2\]](#).

| Parameter              | Specification                                                                                                                       |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Name          | 4-Aminooxane-4-carboxamide hydrochloride                                                                                            |
| IUPAC / Synonyms       | 4-Aminotetrahydro-2H-pyran-4-carboxamide HCl                                                                                        |
| CAS Number (Salt)      | 1955540-70-1                                                                                                                        |
| CAS Number (Free Base) | 1183378-09-7                                                                                                                        |
| Molecular Formula      | C <sub>6</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>2</sub> (C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> · HCl) |
| Molecular Weight       | 180.63 g/mol                                                                                                                        |
| SMILES (Salt)          | <chem>O=C(C1(N)CCOCC1)N.[H]Cl</chem>                                                                                                |
| Structural Motif       | Saturated oxygen heterocycle; Quaternary α - carbon                                                                                 |

## Structural & Mechanistic Significance in Drug Discovery

The architectural design of 4-aminooxane-4-carboxamide makes it an exceptional precursor for synthesizing spirocycles and complex peptidomimetics. The presence of the oxygen atom in the THP ring acts as a hydrogen-bond acceptor, which improves aqueous solubility and metabolic stability—key factors in overcoming attrition in clinical trials.

Mechanistically, this building block is heavily utilized in the synthesis of highly selective [3](#)[\[3\]](#). NOP modulators are critical therapeutic targets for enhancing neuroplasticity and treating pain, cognitive, and inflammatory disorders[\[3\]](#). Furthermore, the primary amine and carboxamide handles allow for rapid coupling reactions to generate preferential [4](#)[\[4\]](#), which show immense promise in treating neuroinflammation and atherosclerosis[\[4\]](#).

## Synthetic Methodologies: The Strecker-Radziszewski Route

### Causality & Route Selection

The synthesis of  $\alpha$ -amino acids and their derivatives predominantly starts from the readily available [5\[5\]](#). While the Bucherer-Bergs reaction is a classical approach, it yields a spirohydantoin intermediate. Hydrolyzing this spirohydantoin requires harsh thermodynamic conditions (e.g.,  $\text{Ba}(\text{OH})_2$  at reflux) that push the molecule all the way to the carboxylic acid, necessitating tedious re-esterification and amidation steps[\[5\]](#).

As a Senior Application Scientist, I mandate the Strecker-Radziszewski sequence for this specific target. The Strecker reaction directly yields an  $\alpha$ -aminonitrile. By carefully controlling the subsequent Radziszewski hydration ( $\text{H}_2\text{O}_2$ /base), we can arrest the hydrolysis exactly at the carboxamide stage, preventing over-oxidation to the acid. This self-validating causality ensures higher overall yields and eliminates the need for complex ion-exchange chromatography.

## Step-by-Step Experimental Protocol

### Step 1: Strecker Synthesis of 4-Amino-4-cyanotetrahydropyran

- **Preparation:** In a 500 mL round-bottom flask, dissolve ammonium chloride (1.2 eq) and sodium cyanide (1.1 eq) in a mixture of aqueous ammonia (25%, 100 mL) and methanol (50 mL). Caution: NaCN is highly toxic; perform strictly in a well-ventilated fume hood.
- **Addition:** Cool the mixture to 0°C. Add tetrahydro-4H-pyran-4-one (1.0 eq, 100 mmol) dropwise over 30 minutes to control the exothermic imine formation.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12 hours.
- **Workup:** Extract the aqueous layer with ethyl acetate (3 x 100 mL). Wash the combined organic layers with brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate in vacuo to yield the  $\alpha$ -aminonitrile as a pale yellow oil.

### Step 2: Radziszewski Partial Hydrolysis

- **Preparation:** Dissolve the crude  $\alpha$ -aminonitrile in DMSO (100 mL) and add anhydrous  $\text{K}_2\text{CO}_3$  (0.5 eq).
- **Controlled Hydration:** Cool the vessel to 10°C. Slowly add 30% aqueous  $\text{H}_2\text{O}_2$  (3.0 eq) dropwise. Critical Control Point: Maintain the internal temperature strictly below 40°C.

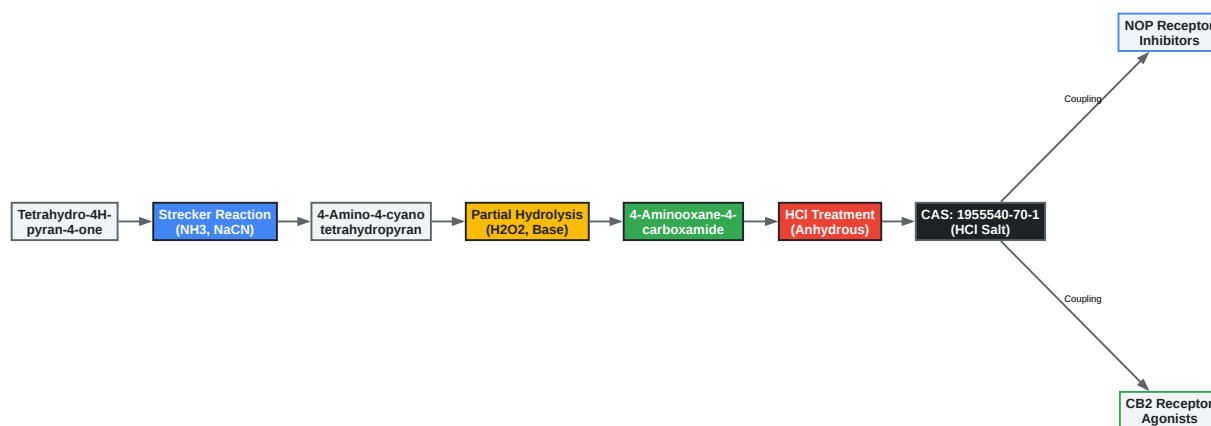
Exceeding this threshold triggers over-hydrolysis to the carboxylic acid.

- Isolation: Stir for 4 hours at room temperature. Dilute with water (200 mL) and extract with a polar organic solvent (e.g., 10% isopropanol in chloroform). Concentrate to yield the free base 4-aminooxane-4-carboxamide[6].

### Step 3: Hydrochloride Salt Formation

- Precipitation: Dissolve the free base in anhydrous diethyl ether or THF (50 mL).
- Salting: Under vigorous stirring, add 4M HCl in dioxane (1.1 eq) dropwise at 0°C. A white precipitate will form immediately.
- Collection: Filter the precipitate under a nitrogen atmosphere, wash with cold anhydrous ether, and dry under high vacuum to yield **4-aminooxane-4-carboxamide hydrochloride** (CAS 1955540-70-1).

## Pathway Visualization



[Click to download full resolution via product page](#)

Fig 1. Synthetic workflow and downstream drug discovery applications of CAS 1955540-70-1.

## Analytical Validation & Quality Control

To ensure the protocol is a self-validating system, the final hydrochloride salt must be subjected to rigorous analytical profiling. The absence of a nitrile stretch ( $\sim 2200\text{ cm}^{-1}$ ) in IR and the presence of amide carbonyl signals confirm successful partial hydrolysis.

| Analytical Method                                    | Expected Validation Signatures                                                                                                                                                  |
|------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR (400 MHz, $\text{D}_2\text{O}$ )    | $\delta$ 3.85-3.70 (m, 4H, $-\text{CH}_2-\text{O}-\text{CH}_2-$ ), $\delta$ 2.20-2.05 (m, 2H, equatorial $-\text{CH}_2-$ ), $\delta$ 1.85-1.70 (m, 2H, axial $-\text{CH}_2-$ ). |
| $^{13}\text{C}$ NMR (100 MHz, $\text{D}_2\text{O}$ ) | $\delta$ 174.5 (C=O amide), $\delta$ 63.2 (C2/C6 of THP), $\delta$ 58.1 (Quaternary C4), $\delta$ 31.4 (C3/C5 of THP).                                                          |
| LC-MS (ESI+)                                         | Calculated for $\text{C}_6\text{H}_{13}\text{N}_2\text{O}_2^+$ $[\text{M}+\text{H}]^+$ : 145.10;<br>Found: 145.11.                                                              |
| Purity (HPLC)                                        | > 98% (UV detection at 210 nm, utilizing a polar-embedded C18 column).                                                                                                          |

## References

- ChemicalBook. "4-Aminotetrahydro-2H-pyran-4-carboxamide HCl CAS#: 1955540-70-1".[1](#)
- Sigma-Aldrich. "4-aminooxane-4-carboxamide | 1183378-09-7". [2](#)
- Google Patents (US20210340127A1). "Substituted cyclohexyl compounds as nop inhibitors".  
[3](#)
- Google Patents (US20120316147A1). "Novel pyridine derivatives". [4](#)
- Benchchem. "4-Aminotetrahydro-2H-pyran-4-carboxylic acid hydrochloride | 217299-03-1". [5](#)
- Fluorochem. "4-AMINO-TETRAHYDRO-2H-PYRAN-4-CARBOXAMIDE (CAS 1183378-09-7)".[6](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-Aminotetrahydro-2H-pyran-4-carboxamide HCl CAS#: 1955540-70-1 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 2. 4-aminooxane-4-carboxamide | 1183378-09-7 [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 3. US20210340127A1 - Substituted cyclohexyl compounds as nop inhibitors - Google Patents [[patents.google.com](http://patents.google.com)]
- 4. US20120316147A1 - Novel pyridine derivatives - Google Patents [[patents.google.com](http://patents.google.com)]
- 5. 4-Aminotetrahydro-2H-pyran-4-carboxylic acid hydrochloride | 217299-03-1 | Benchchem [[benchchem.com](http://benchchem.com)]
- 6. [fluorochem.co.uk](http://fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
- To cite this document: BenchChem. [4-Aminooxane-4-carboxamide Hydrochloride: Technical Guide & Synthetic Workflow]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2671682/docs#4-aminooxane-4-carboxamide-hydrochloride-technical-guide-synthetic-workflow>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check